

Navigating the Stability of IR-820 Solutions: An In-depth Technical Guide

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Compound of Interest

Compound Name: IR-820

Cat. No.: B15141578

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Introduction

IR-820, a near-infrared (NIR) cyanine dye, has emerged as a valuable tool in biomedical research, particularly in applications such as in vivo imaging and photothermal therapy. Its superior stability compared to its predecessor, Indocyanine Green (ICG), has driven its adoption. However, understanding the long-term stability of **IR-820** solutions under various conditions is critical for ensuring the reproducibility and reliability of experimental results and for the development of stable pharmaceutical formulations. This technical guide provides a comprehensive overview of the stability of **IR-820** solutions, including quantitative stability data, detailed experimental protocols for stability assessment, and an exploration of its degradation pathways.

Quantitative Stability Data

The stability of **IR-820** is significantly influenced by the solvent, temperature, and exposure to light. The following table summarizes the degradation half-life of **IR-820** in aqueous solutions under different conditions. The degradation of **IR-820** in aqueous solutions has been shown to follow pseudo-first-order kinetics.^[1]

Solvent	Temperature (°C)	Light Condition	Degradation Half-life (hours)	Reference
Deionized Water	4	Dark	21.6	[1]
Deionized Water	25	Dark	11.2	[1]
Deionized Water	37	Dark	6.9	[1]
Deionized Water	4	Ambient Light	12.5	[1]
Deionized Water	25	Ambient Light	5.8	[1]
Deionized Water	37	Ambient Light	3.2	[1]
Dimethyl Sulfoxide (DMSO)	Not Specified	Not Specified	Stable for at least 4 days	[2]
Methanol	Not Specified	Not Specified	Stable for at least 4 days	[2]

Note: While specific half-life data for **IR-820** in DMSO and methanol were not found, studies indicate its stability in these solvents for at least four days. For long-term storage, **IR-820** is recommended to be stored at -20°C in a dry, dark environment, where it is stable for at least two years.[\[1\]](#)

Experimental Protocols

Protocol 1: Stability Assessment of IR-820 Solutions using UV-Vis Spectrophotometry

This protocol outlines a method for determining the stability of **IR-820** in a given solvent by monitoring its absorbance over time.

1. Materials and Equipment:

- **IR-820** dye
- Solvent of interest (e.g., deionized water, DMSO, methanol, phosphate-buffered saline)

- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Cuvettes (quartz for UV range)
- Incubator or water bath for temperature control
- Light source for photostability studies (e.g., controlled fluorescent and near-UV lamps as per ICH Q1B guidelines)
- Aluminum foil for dark control samples

2. Procedure:

Protocol 2: Forced Degradation Study of IR-820

This protocol is designed to accelerate the degradation of **IR-820** to identify potential degradation products and pathways.

1. Materials and Equipment:

- Same as Protocol 1
- Acids (e.g., 0.1 M HCl), bases (e.g., 0.1 M NaOH), and oxidizing agents (e.g., 3% H₂O₂)
- pH meter

2. Procedure:

Degradation Pathway and Mechanisms

The primary mechanism of photodegradation for heptamethine cyanine dyes like **IR-820** in the presence of oxygen is through a photo-oxidative pathway.^[3] This process is primarily mediated by singlet oxygen (¹O₂), a reactive oxygen species.

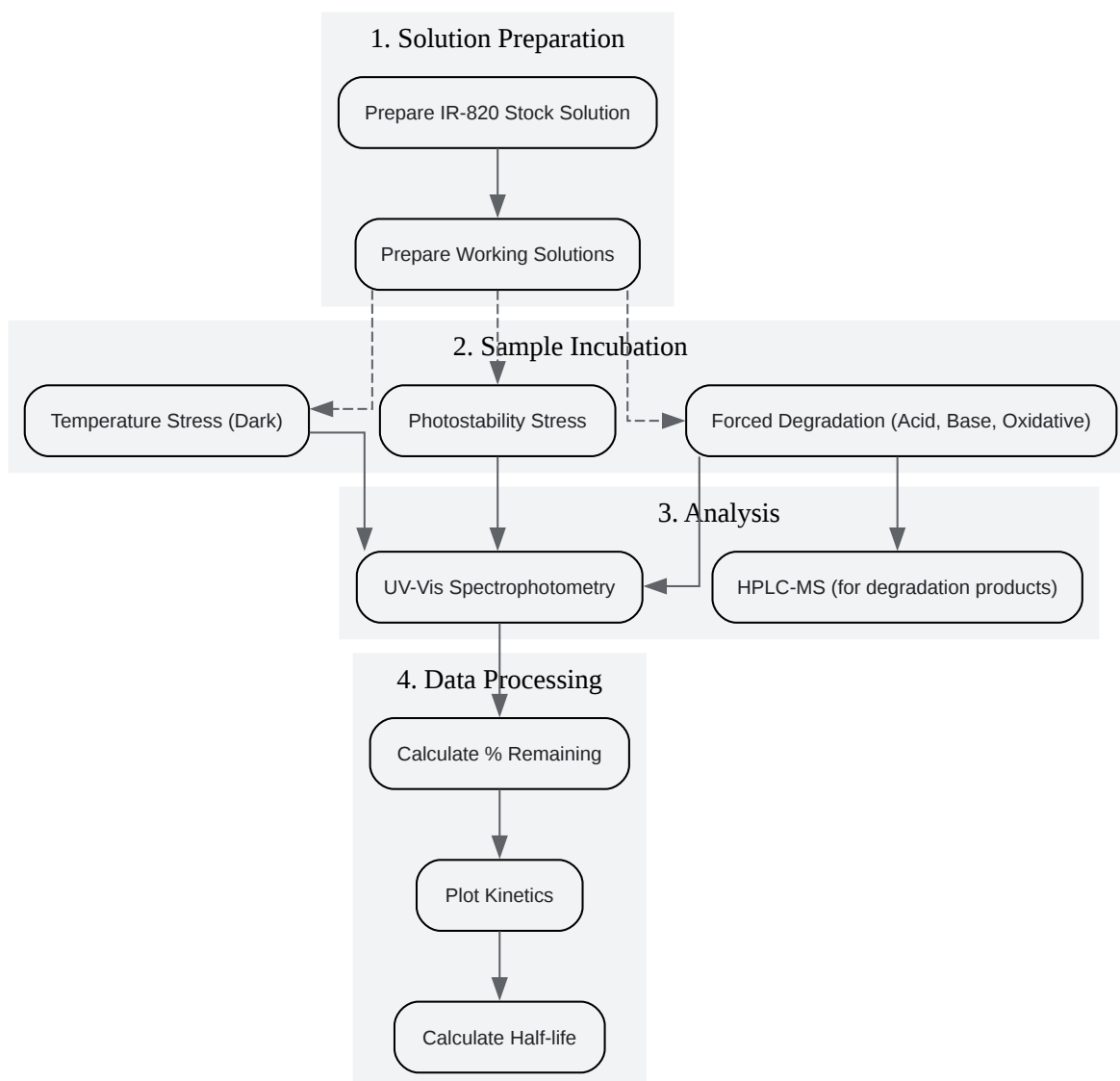
The proposed degradation pathway involves the following steps:

- Photoexcitation: Upon absorption of light, the **IR-820** molecule is excited to a singlet state.
- Intersystem Crossing: The excited singlet state can undergo intersystem crossing to a more stable triplet state.
- Singlet Oxygen Generation: The triplet state **IR-820** can transfer its energy to molecular oxygen (³O₂), generating highly reactive singlet oxygen (¹O₂).

- **Reaction with Singlet Oxygen:** Singlet oxygen attacks the electron-rich polymethine chain of the **IR-820** molecule.
- **Formation of Dioxetane Intermediate:** This reaction leads to the formation of an unstable 1,2-dioxetane intermediate across a double bond in the polymethine chain.
- **Cleavage of the Polymethine Chain:** The dioxetane intermediate rapidly decomposes, leading to the cleavage of the polymethine chain. This cleavage disrupts the chromophore, resulting in a loss of the characteristic NIR absorbance and fluorescence. The cleavage products are typically smaller carbonyl-containing compounds.[3]

Mass spectrometry analysis of irradiated **IR-820** has identified several degradation products, suggesting a complex fragmentation pattern following the initial oxidative cleavage.

Visualizations



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Experimental workflow for assessing **IR-820** stability.
Proposed photodegradation pathway of **IR-820**.

Conclusion

The long-term stability of **IR-820** solutions is a multifaceted issue dependent on solvent choice, temperature, and light exposure. While significantly more stable than ICG, **IR-820** is still susceptible to degradation, primarily through a photo-oxidative mechanism. For optimal stability, especially for long-term storage, it is recommended to store **IR-820** solutions in a non-aqueous solvent like DMSO or methanol at low temperatures and protected from light. The provided experimental protocols offer a framework for researchers to systematically evaluate the stability of **IR-820** in their specific formulations and experimental conditions, thereby ensuring the quality and reliability of their research and development efforts.

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References

- 1. New indocyanine green [IR-820] - CAS-Number 172616-80-7 - Order from Chemodex [chemodex.com]
- 2. researchgate.net [researchgate.net]
- 3. ema.europa.eu [ema.europa.eu]
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